

# Application Notes and Protocols for GAC0003A4 in Western Blot Analysis

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## Compound of Interest

Compound Name: GAC0003A4

Cat. No.: B275180

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## Introduction

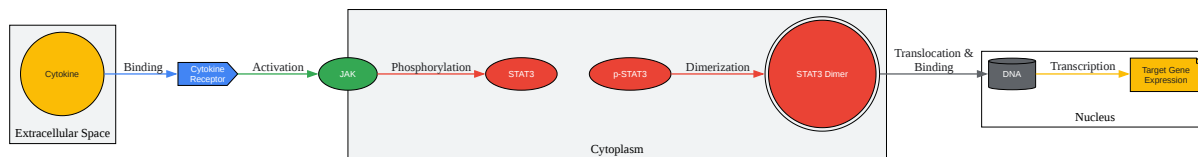
**GAC0003A4** is a rabbit polyclonal antibody designed for the detection of the STAT3 protein in Western blot analysis. Signal Transducer and Activator of Transcription 3 (STAT3) is a critical transcription factor involved in a multitude of cellular processes, including cell growth, differentiation, and apoptosis.[1] Dysregulation of the STAT3 signaling pathway has been implicated in various diseases, including cancer and inflammatory disorders, making it a key target for research and drug development.[1][2] These application notes provide a detailed protocol and expected results for the use of **GAC0003A4** in Western blot analysis.

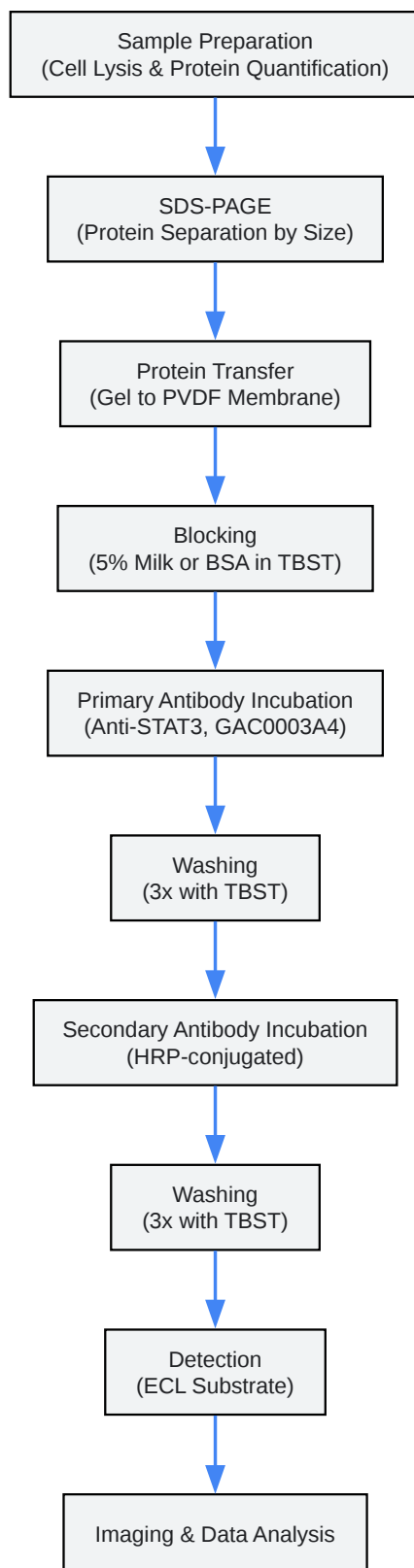
## Product Specifications

Characteristic	Specification
Product Name	GAC0003A4
Target Protein	STAT3
Host Species	Rabbit
Clonality	Polyclonal
Tested Applications	Western Blot (WB)
Recommended Dilution	1:1000 - 1:2000
Storage	Store at -20°C. Avoid repeated freeze-thaw cycles.

## Signaling Pathway

The JAK-STAT signaling pathway is a principal mechanism for a wide array of cytokines and growth factors to transduce signals from the cell membrane to the nucleus.[3] Upon cytokine or growth factor binding to their cognate receptors, Janus kinases (JAKs) associated with the receptor are activated and phosphorylate the receptor on tyrosine residues. This creates docking sites for STAT proteins. STAT3 is then recruited to the phosphorylated receptor and is itself phosphorylated by JAKs. Phosphorylated STAT3 forms homodimers or heterodimers with other STAT proteins and translocates to the nucleus, where it binds to specific DNA sequences to regulate the transcription of target genes involved in cell proliferation, survival, and inflammation.[3]





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## References

- 1. STAT-3: A Molecular Hub for Signaling Pathways in Gliomas - PMC [pmc.ncbi.nlm.nih.gov]
- 2. FGFR3-TACC3 fusion gene promotes glioblastoma malignant progression through the activation of STAT3 signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. KEGG PATHWAY: hsa04630 [kegg.jp]
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